

Application Notes & Protocols: Extraction of Celangulatin C from Celastrus angulatus Root Bark

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Compound of Interest

Compound Name: Celangulatin C

Cat. No.: B12390426

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Celangulatin C is a sesquiterpene polyol ester isolated from the root bark of *Celastrus angulatus*. Sesquiterpenoids derived from *Celastrus* species have garnered significant interest due to their diverse biological activities, including insecticidal, antitumor, anti-HIV, and immunosuppressive properties.^{[1][2]} This document provides a detailed protocol for the extraction and purification of **Celangulatin C**, intended for researchers in natural product chemistry, pharmacology, and drug development. The methodologies outlined are based on established procedures for the isolation of sesquiterpene polyol esters from *Celastrus angulatus*.

Data Presentation

While specific quantitative yields for **Celangulatin C** are not extensively reported in publicly available literature, the following table summarizes typical extraction and fractionation parameters used for isolating sesquiterpenoids from *Celastrus angulatus* root bark, which can be adapted for the targeted extraction of **Celangulatin C**.

Parameter	Value/Range	Notes
Starting Material	Air-dried, powdered root bark of <i>Celastrus angulatus</i>	Grinding increases surface area for efficient extraction.
Initial Extraction Solvent	Methanol (MeOH)	Methanol is effective for extracting polar to semi-polar compounds like sesquiterpene polyol esters.[1]
Extraction Method	Maceration or Soxhlet extraction	Repeated extractions ensure a higher yield.
Primary Fractionation	Macroporous resin column chromatography	Used for initial cleanup and separation of crude extract.[1]
Secondary Purification	Reversed-phase high-performance liquid chromatography (RP-HPLC)	Provides high-resolution separation to isolate individual compounds.[1]
Purity Assessment	High-performance liquid chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR)	Used to confirm the identity and purity of the final compound.[1]

Experimental Protocols

1. Preparation of Plant Material:

- Collect fresh root bark from *Celastrus angulatus*.
- Wash the root bark thoroughly with distilled water to remove any soil and debris.
- Air-dry the root bark in a well-ventilated area, preferably in the shade, until it is brittle.
- Grind the dried root bark into a coarse powder using a mechanical grinder.

2. Extraction of Crude Extract:

- The powdered root bark of *C. angulatus* is extracted with methanol (MeOH).[1]

- The methanolic extract is then concentrated under reduced pressure to yield a crude extract.

3. Fractionation and Purification:

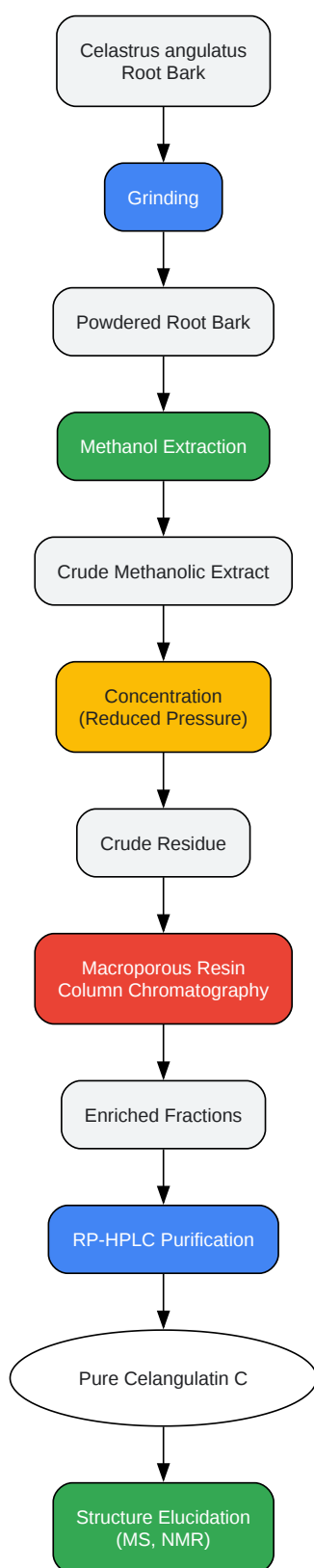
- Macroporous Resin Column Chromatography:
 - The crude extract is subjected to column chromatography over a macroporous resin.[\[1\]](#)
 - Elution is performed with a gradient of ethanol in water (e.g., 30%, 60%, 95% ethanol).
 - Fractions are collected and monitored by thin-layer chromatography (TLC) or HPLC.
- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):
 - Fractions enriched with the target compound are further purified by RP-HPLC.[\[1\]](#)
 - A C18 column is typically used with a mobile phase gradient of methanol and water.
 - The eluate is monitored with a UV detector, and peaks corresponding to **Celangulatin C** are collected.

4. Structure Elucidation:

- The purified compound's structure is confirmed using spectroscopic methods, including:
 - Mass Spectrometry (MS): To determine the molecular weight.
 - Nuclear Magnetic Resonance (NMR): ¹H, ¹³C, and 2D NMR experiments (COSY, HMQC, HMBC) to elucidate the chemical structure.

Mandatory Visualizations

Experimental Workflow for **Celangulatin C** Extraction

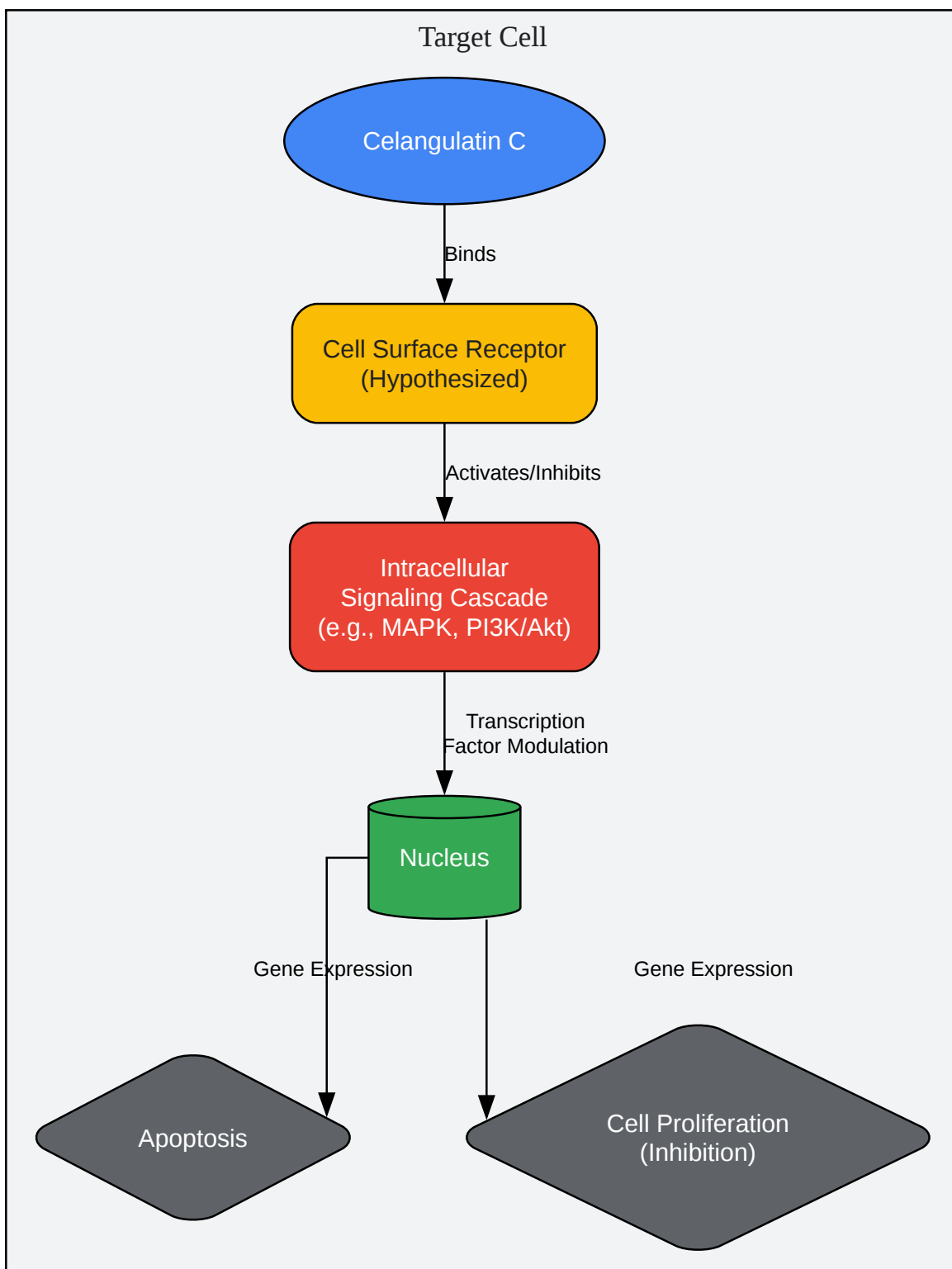


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Caption: A schematic overview of the extraction and purification process for **Celangulatin C**.

Potential Signaling Pathways of Sesquiterpenoids from *Celastrus angulatus*

While the specific signaling pathway of **Celangulatin C** is not well-documented, related compounds from *Celastrus* species have shown cytotoxic activities. The diagram below illustrates a generalized signaling pathway that could be investigated for **Celangulatin C**'s mechanism of action, based on the activities of other natural products. For instance, Celangulin, another compound from *C. angulatus*, is known to activate calcium channels.[3]



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Caption: A hypothetical signaling pathway for the biological activity of **Celangulatin C**.

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References

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